

Application Note: Analytical Quantification of 2-Bromo-6-(difluoromethoxy)-4-fluoroaniline

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Compound of Interest

Compound Name: 2-Bromo-6-(difluoromethoxy)-4-fluoroaniline

Cat. No.: B12843863

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Executive Summary

This guide details the analytical characterization and quantification of **2-Bromo-6-(difluoromethoxy)-4-fluoroaniline** (CAS: 1700495-04-0), a critical halogenated aniline intermediate often utilized in the synthesis of HIF-2

inhibitors and kinase-targeting therapeutics.

Due to the presence of the difluoromethoxy (

) group and multiple halogen substituents, this compound presents specific chromatographic challenges, including lipophilicity-driven retention and potential ionization suppression. This protocol establishes a Reverse-Phase HPLC-UV method for assay and purity analysis, and a high-sensitivity LC-MS/MS method for trace quantification (e.g., genotoxic impurity screening).

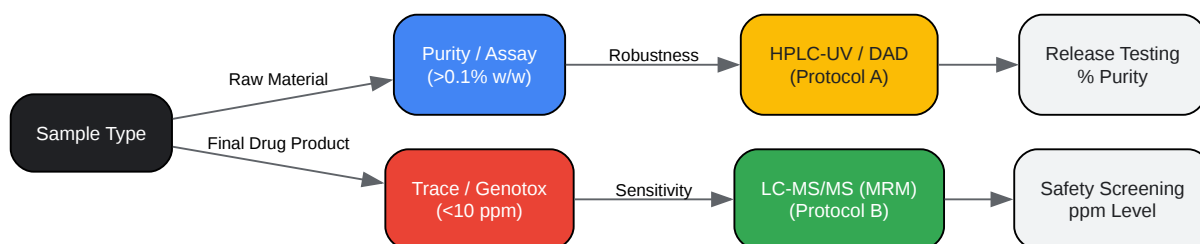
Compound Profile & Physicochemical Properties[1][2][3][4][5]

Understanding the molecule's behavior in solution is prerequisite to method development.

Property	Data	Relevance to Analysis
Chemical Name	2-Bromo-6-(difluoromethoxy)-4-fluoroaniline	Target Analyte
CAS Number	1700495-04-0	Unique Identifier
Formula		Isotope modeling
Molecular Weight	256.02 g/mol	Mass Spectrometry ()
LogP (Predicted)	~2.8 - 3.2	High retention on C18; requires high organic % for elution.
pKa (Base)	~2.5 - 3.0 (Weak base)	Nitrogen is less basic due to electron-withdrawing halogens. Requires acidic pH for protonation in ESI+.
UV Max	~210 nm, 254 nm	Aromatic ring absorption.

Analytical Strategy & Decision Tree

The choice of method depends on the analytical objective: Macro-analysis (Purity/Assay) vs. Micro-analysis (Trace Impurity).



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Figure 1: Analytical decision matrix for selecting the appropriate quantification workflow.

Protocol A: High-Performance Liquid Chromatography (HPLC-UV)

Purpose: Routine purity assessment, reaction monitoring, and assay determination. Principle: Reversed-phase chromatography using a C18 stationary phase with acidic buffering to suppress silanol activity and ensure peak symmetry.

Instrumental Conditions^{[1][6][7][8][9]}

- System: Agilent 1260 Infinity II or Waters Alliance e2695.
- Column: Agilent Zorbax Eclipse Plus C18 (

) or equivalent.
 - Why: The "Plus" series provides extra end-capping, critical for reducing tailing of basic anilines.
- Column Temperature:

(Improves mass transfer and peak sharpness).
- Flow Rate:

.
- Detection: UV at 254 nm (Primary) and 210 nm (Secondary/Impurity check).
- Injection Volume:

.^{[1][2]}

Mobile Phase Preparation

- Solvent A (Aqueous): 0.1% Phosphoric Acid (

) in Water.

- Note: Phosphoric acid is preferred over formic acid for UV analysis due to lower background absorbance at 210 nm.
- Solvent B (Organic): Acetonitrile (HPLC Grade).

Gradient Program

The compound is lipophilic; a gradient starting at moderate organic content is required.

Time (min)	% Solvent A	% Solvent B	Event
0.0	90	10	Equilibration
2.0	90	10	Isocratic Hold
15.0	10	90	Linear Ramp
18.0	10	90	Wash
18.1	90	10	Re-equilibration
23.0	90	10	End

Standard Preparation[6]

- Stock Solution: Weigh 10 mg of Reference Standard into a 10 mL volumetric flask. Dissolve in 100% Acetonitrile (Anilines are soluble in organic solvents). Concentration:

.

- Working Standard: Dilute Stock 1:10 with Water/ACN (50:50) to reach

.

Protocol B: LC-MS/MS Quantification (Trace Analysis)

Purpose: Quantifying trace levels of this intermediate in final drug substances (Genotoxic Impurity Screening). Principle: Triple Quadrupole Mass Spectrometry using Multiple Reaction Monitoring (MRM).

Mass Spectrometry Parameters[1][6][8][9][10]

- Ionization: Electrospray Ionization (ESI), Positive Mode.[3][1][2]

- Mechanism:[4] Protonation of the aniline amine group ().

- Source Temp:

.

- Capillary Voltage:

.

MRM Transitions

Due to the bromine atom, the mass spectrum will show a characteristic 1:1 doublet at

256 and 258 (

and

). We monitor both to confirm identity.

Transition Type	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Logic
Quantifier	256.0 ()	206.0	20	Loss of or similar fragment
Qualifier 1	258.0 ()	208.0	20	Isotope confirmation
Qualifier 2	256.0	177.0	35	Deep fragmentation (Loss of Br)

Note: Exact fragmentation requires empirical tuning. The loss of the difluoromethyl group or HF is common in such structures.

LC Conditions for MS

- Mobile Phase A: 0.1% Formic Acid in Water (Volatile buffer essential for MS).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Column: Waters ACQUITY UPLC BEH C18 ().
- Flow Rate:

Method Validation & Troubleshooting

System Suitability Criteria

To ensure data trustworthiness (E-E-A-T), the system must pass these checks before running samples:

Parameter	Acceptance Criteria	Troubleshooting
Tailing Factor		If , replace column or increase buffer strength.
Resolution	(from nearest impurity)	Adjust gradient slope.
% RSD (Area)	(n=6 injections)	Check injector precision or seal leaks.

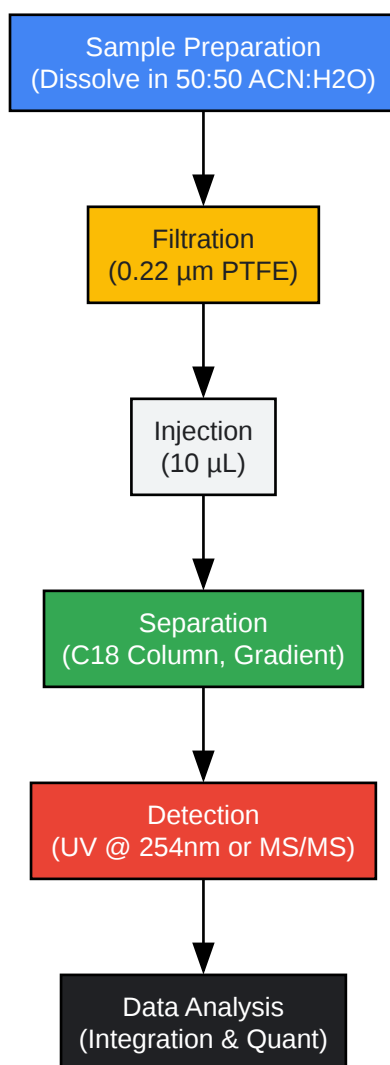
Common Issues

- Peak Broadening: Often caused by the "diluent effect." If the sample is dissolved in 100% ACN but the mobile phase starts at 10% ACN, the analyte may precipitate or travel faster

than the solvent front.

- Fix: Dissolve sample in a solvent mixture matching the initial mobile phase (e.g., 50:50 Water:ACN).
- Ghost Peaks: Halogenated compounds can stick to PTFE lines.
 - Fix: Use PEEK tubing and implement a needle wash with high organic content (e.g., MeOH:IPA).

Workflow Visualization



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Figure 2: Step-by-step experimental workflow for sample processing.

References

- Lores, E., et al. (1978).[5] Determination of Halogenated Anilines and Related Compounds by HPLC. Journal of Chromatographic Science. Retrieved from [\[Link\]](#)

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